

Essential Safety and Operational Guide for 1-Bromo-2-(methoxymethoxy)ethane

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Compound of Interest

| | |
|----------------|----------------------------------|
| Compound Name: | 1-Bromo-2-(methoxymethoxy)ethane |
| Cat. No.: | B054506 |

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This guide provides immediate, essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Bromo-2-(methoxymethoxy)ethane** (CAS No. 112496-94-3). The following procedures are designed to ensure the safe handling and disposal of this combustible liquid.

Chemical Properties and Hazards

1-Bromo-2-(methoxymethoxy)ethane is a combustible liquid that requires careful handling to prevent ignition and exposure.^[1] The toxicological properties have not been fully investigated, and it is prudent to handle it with a high degree of caution.^[1]

| Property | Value | Source |
|-------------------|---|---------------------|
| Synonym | 2-Bromoethyl methoxymethyl ether | |
| CAS Number | 112496-94-3 | |
| Molecular Formula | BrCH ₂ CH ₂ OCH ₂ OCH ₃ | |
| Molecular Weight | 169.02 g/mol | |
| Appearance | Liquid | [2] |
| Flash Point | 64.44 °C (148.0 °F) - closed cup | |
| Density | 1.448 g/mL at 25 °C | |
| Boiling Point | 116-117 °C | |
| Storage Class | 10 - Combustible liquids | |

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1-Bromo-2-(methoxymethoxy)ethane** to minimize the risk of exposure.

| Protection Type | Specification | Rationale |
|------------------------|---|--|
| Eye Protection | Chemical splash goggles and a face shield.[3] | Protects against splashes and vapors. |
| Hand Protection | Nitrile or butyl rubber gloves.[3] For extended contact, heavy-duty gloves are recommended. | Prevents skin contact. Check glove compatibility charts. |
| Body Protection | Flame-retardant lab coat and closed-toe shoes.[3] | Protects skin from splashes and potential fire hazards. |
| Respiratory Protection | A multi-purpose combination respirator cartridge (US) is recommended. Use in a well-ventilated area, preferably a chemical fume hood.[3][4] | Prevents inhalation of potentially harmful vapors. |

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe procedure for handling **1-Bromo-2-(methoxymethoxy)ethane** in a laboratory setting.

1. Preparation:

- Ensure a certified chemical fume hood is operational.[3]
- Gather all necessary PPE and ensure it is in good condition.
- Have a chemical spill kit readily accessible.
- Remove all ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[5][6]
- Ensure a compatible fire extinguisher (e.g., CO₂, dry chemical, or foam) is nearby.[1]

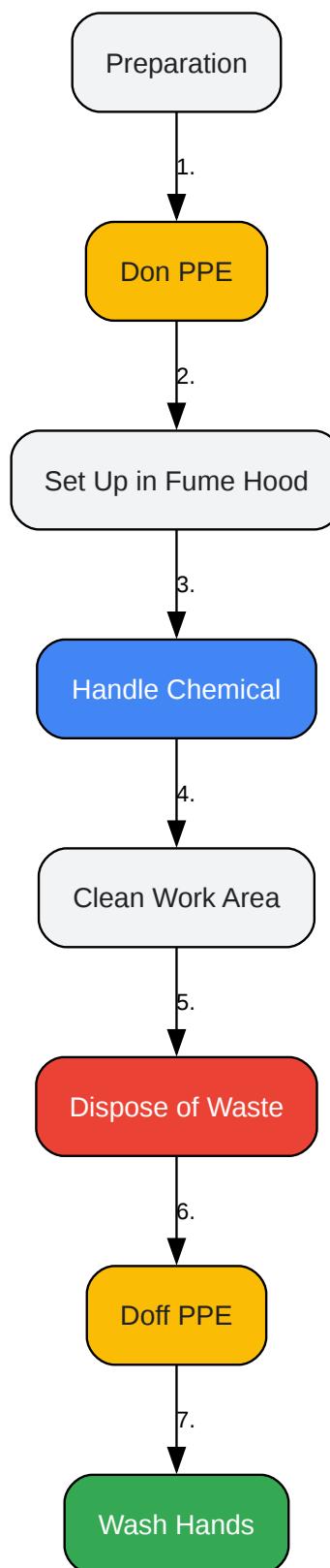
2. Handling and Use:

- Conduct all work involving this chemical inside a chemical fume hood to minimize vapor accumulation.[4][6]
- When transferring the liquid, do so carefully to avoid splashing.
- Keep the container tightly closed when not in use.[7]
- Avoid heating with an open flame; use heating mantles, water baths, or oil baths.[5]
- Ground and bond containers when transferring large volumes to prevent static discharge.[6]

3. Post-Handling:

- Wipe down the work area with an appropriate solvent.
- Properly dispose of all contaminated materials (see Disposal Plan below).
- Wash hands thoroughly with soap and water after handling the chemical.[3]

Safe Handling Workflow



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Caption: Workflow for handling **1-Bromo-2-(methoxymethoxy)ethane**.

Disposal Plan

Proper disposal is critical to ensure laboratory and environmental safety.

1. Waste Segregation and Collection:

- Collect all waste containing **1-Bromo-2-(methoxymethoxy)ethane**, including excess reagent, contaminated materials (e.g., gloves, pipette tips, paper towels), and the first rinse of emptied containers, in a dedicated, labeled, and sealed hazardous waste container.[\[8\]](#)
- Label the container clearly as "Halogenated Organic Waste" and list the contents.[\[9\]](#)

2. Disposal Procedure:

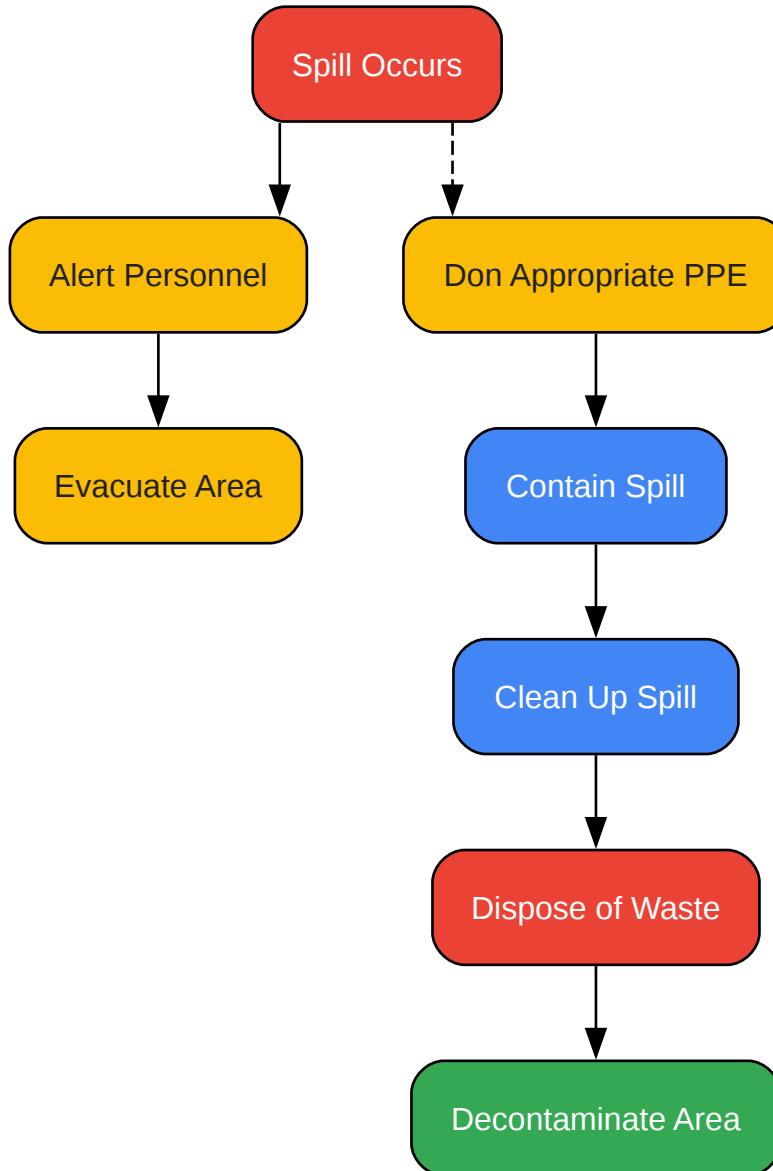
- Do not dispose of this chemical down the drain.[\[1\]](#)
- Arrange for disposal through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[\[10\]](#)
- Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials while awaiting pickup.

Emergency Procedures: Spill and Exposure

In Case of a Spill:

- Alert others in the immediate area and evacuate if necessary.[\[11\]](#)
- If the spill is flammable, eliminate all ignition sources.[\[12\]](#)
- Contain the spill using a chemical spill kit with absorbent materials. Work from the outside of the spill inwards to prevent spreading.[\[13\]](#)
- Clean up the absorbed material using non-sparking tools and place it in a sealed container for hazardous waste disposal.[\[14\]](#)
- Ventilate the area and wash the spill surface once the material has been removed.[\[13\]](#)

Emergency Spill Response



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Caption: Emergency response workflow for a chemical spill.

In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]

- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation occurs.[2]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]

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